

Essential Safety and Handling Guide: Verducatib (BI 1291583)

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Compound of Interest

Compound Name: Verducatib

Cat. No.: B15579060

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Disclaimer: **Verducatib** (BI 1291583) is an investigational compound. A comprehensive, publicly available Safety Data Sheet (SDS) has not been established. The following guidelines are based on best practices for handling potent, non-cytotoxic small molecule inhibitors in a research and development setting. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department and adhere to site-specific and national regulations.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Verducatib**. It is intended to offer procedural, step-by-step guidance to ensure personnel safety and proper compound management.

Compound Overview and Hazards

Verducatib is an investigational Dipeptidyl peptidase 1 (DPP1) / Cathepsin C (CatC) inhibitor under development by Boehringer Ingelheim for the potential treatment of bronchiectasis.^{[1][2][3]} As a potent enzyme inhibitor, **Verducatib** should be handled with care to avoid inadvertent exposure, as this could lead to pharmacological effects in personnel. The primary routes of exposure in a laboratory setting are inhalation of aerosolized powder, dermal contact, and accidental ingestion.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical barrier to exposure. The following table summarizes the required PPE for handling **Verducatib** in solid (powder) and solution forms.

Operation	Engineering Control	Gloves	Eye Protection	Lab Coat/Gown	Respiratory Protection
Weighing/Aliquoting (Solid)	Chemical Fume Hood or Ventilated Balance Enclosure	Double Nitrile Gloves	Safety Glasses with Side Shields or Goggles	Disposable, cuffed gown resistant to permeability	Recommended (N95 or higher)
Compounding (Solution)	Chemical Fume Hood or Biosafety Cabinet	Double Nitrile Gloves	Safety Glasses with Side Shields or Goggles	Disposable, cuffed gown resistant to permeability	Not required unless splashing is likely
General Handling (Solutions)	Standard Laboratory Bench	Single Nitrile Gloves	Safety Glasses	Standard Lab Coat	Not required

Note: Gloves should be changed immediately if contaminated. For tasks requiring double gloving, the outer glove should be removed and replaced frequently.

Operational Plans: Step-by-Step Handling Procedures

- **Inspect:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Verify:** Confirm the compound identity and quantity against the shipping manifest.
- **Log:** Record the receipt in the chemical inventory system.
- **Store:** Store in a designated, labeled, and well-ventilated area according to any temperature requirements specified by the supplier. Keep away from incompatible materials.

This procedure must be performed within a certified chemical fume hood or other ventilated enclosure.

- **Preparation:** Assemble all necessary equipment (spatulas, weigh boats, vials, solvent) and place it in the hood.

- Don PPE: Wear double nitrile gloves, a disposable gown, and safety goggles. An N95 respirator is recommended as an additional precaution against inhaling fine powders.
- Weighing: Carefully open the primary container. Use a clean spatula to transfer the desired amount of **Verducatib** to a weigh boat. Avoid generating dust.
- Reconstitution: Add the specified solvent to the vial containing the weighed solid. Cap the vial securely and mix by vortexing or gentle agitation until fully dissolved.
- Cleanup: Wipe down all surfaces in the hood with an appropriate cleaning solvent (e.g., 70% ethanol), followed by a neutral detergent. Dispose of all contaminated disposables as hazardous waste.
- Labeling: Ensure all vessels containing **Verducatib** are clearly labeled with the compound name, concentration, solvent, and date.
- Handling: Conduct all manipulations of open solutions within a chemical fume hood to minimize exposure to aerosols or splashes.
- Transport: When moving solutions outside of a fume hood, ensure containers are securely capped and transported in a secondary container.

Disposal Plan

Disposal of investigational drugs must comply with institutional, local, and federal regulations.

[4] Never dispose of **Verducatib** or its containers in the regular trash or down the drain.

Waste Type	Disposal Procedure
Solid Verducatib	Collect in a labeled hazardous waste container. Contact your institution's EHS for pickup and incineration.
Solutions & Contaminated Solvents	Collect in a labeled hazardous liquid waste container (e.g., for halogenated or non-halogenated solvents, as appropriate).
Contaminated Disposables (Gloves, Gowns, Vials, Pipette Tips)	Place in a dedicated, sealed hazardous waste bag or container for incineration.
Empty Stock Vials	Triple-rinse with a suitable solvent. Collect the rinsate as hazardous liquid waste. Deface the label and dispose of the empty vial in the appropriate glass waste container, or as advised by EHS.

Emergency Procedures

Exposure Route	Immediate Action
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and lukewarm water for at least 15 minutes. [5]
Eye Contact	Immediately flush the eye(s) with copious amounts of water or an isotonic eyewash solution for at least 15 minutes, holding the eyelid(s) open. [5]
Inhalation	Move the individual to fresh air.
Ingestion	Do NOT induce vomiting.

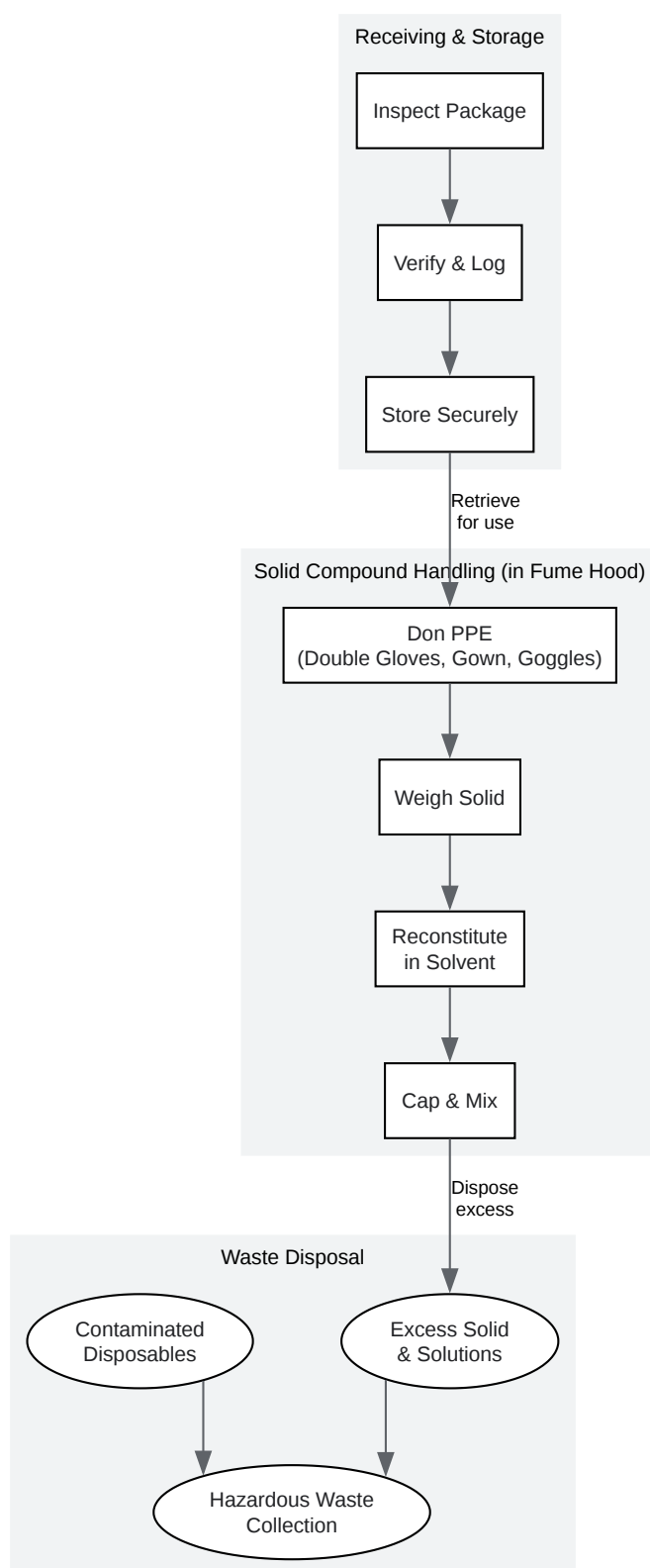
For all exposures, seek immediate medical attention after performing first aid. Report the incident to your supervisor and EHS.

- Alert: Notify personnel in the immediate area and restrict access.

- **Assess:** Evaluate the spill size and determine if you have the training and materials to clean it up safely. For large spills, or any spill outside of a containment hood, evacuate the area and contact EHS immediately.
- **Contain:** For small spills within a fume hood, use a chemical spill kit to absorb the material.
- **Clean:** Decontaminate the area with an appropriate solvent and/or detergent.
- **Dispose:** Collect all cleanup materials in a hazardous waste container.

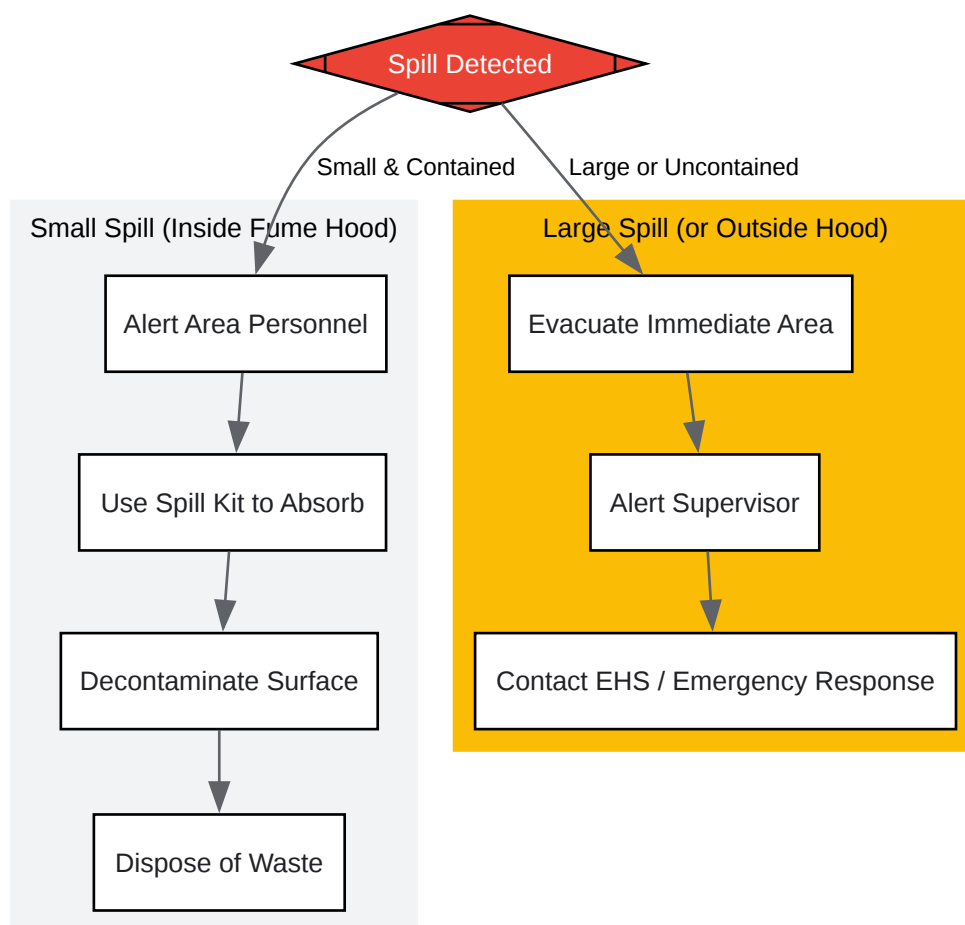
Visual Workflow Guides

The following diagrams illustrate the key operational workflows for handling **Verducatib**.



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Caption: High-level workflow for **Verducatib** from receipt to disposal.



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Caption: Logical decision process for managing a **Verducatib** spill.

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